Technical Guide: Bis(5-methylthiophen-2-yl)methanone

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Bis(5-methylthiophen-2-yl)methanone*
CAS No.:	*99845-90-6*
Cat. No.:	*B1284116*

Get Quote

Physicochemical Profiling, Synthetic Architecture, and Strategic Utility[1][3][4]

Executive Summary

Bis(5-methylthiophen-2-yl)methanone (CAS: 99845-90-6) represents a specialized diaryl ketone scaffold utilized primarily as a pharmacophore in medicinal chemistry and a building block in organic electronics.[1][2] Its structural rigidity, provided by the thiophene rings, combined with the electron-donating methyl groups, makes it a critical intermediate for synthesizing bioisosteres of benzophenone derivatives.[1]

This guide provides an authoritative breakdown of its molecular weight, synthesis via Friedel-Crafts acylation, and analytical validation protocols.[1]

Physicochemical Characterization

The precise molecular weight is the foundational metric for stoichiometry in synthetic workflows.[1][2]

© 2026 BenchChem. All rights reserved.

Molecular Weight & Formula

Property	Value	Precision Note
Molecular Formula	$C_{11}H_{10}OS_2$	Confirmed stoichiometry
Molecular Weight (Average)	222.33 g/mol	Standard atomic weights
Monoisotopic Mass	222.0173 g/mol	Essential for High-Res Mass Spectrometry (HRMS)
CAS Registry Number	99845-90-6	Primary identifier [1]
Physical State	Solid (Crystalline)	Typically off-white to pale yellow
Melting Point	88–92 °C	Range varies by purity/polymorph

Structural Analysis

The molecule consists of two 5-methylthiophene rings linked at the C2 position by a carbonyl bridge.[1][2]

- Symmetry: The molecule possesses

  symmetry (assuming planar conformation), which simplifies the NMR spectrum.

- Electronic Character: The carbonyl group acts as an electron-withdrawing core, while the methyl groups at the C5 positions act as weak electron donors, tuning the electronic density of the thiophene rings.[1]

Synthetic Architecture: Friedel-Crafts Acylation

The most robust route to **Bis(5-methylthiophen-2-yl)methanone** is the Friedel-Crafts Acylation.[1][2] This method avoids the handling of unstable organolithium intermediates often required in alternative Grignard pathways.[1][2]

Reaction Logic

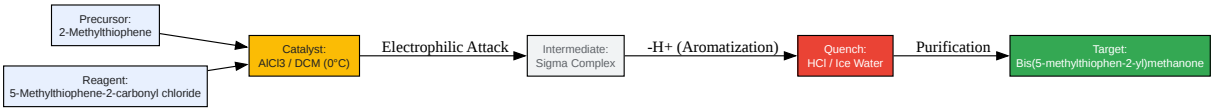
© 2026 BenchChem. All rights reserved.

The synthesis involves the electrophilic aromatic substitution of 2-methylthiophene.[1][2] To achieve the symmetric ketone, a carbonyl source such as phosgene (or triphosgene for safety) or 5-methylthiophene-2-carbonyl chloride is employed.[1][2]

Mechanism:

- Activation: The acyl chloride forms an acylium ion complex with the Lewis Acid ( ).[1][2]
- Attack: The nucleophilic C2 position of the 5-methylthiophene attacks the electrophile.[1][2]
- Aromatization: Deprotonation restores the thiophene aromaticity.[1][2]

Synthesis Workflow Diagram



Click to download full resolution via product page

Figure 1: Friedel-Crafts acylation pathway for the synthesis of the target diaryl ketone.[1][2]

Detailed Protocol

- Preparation: In a flame-dried 3-neck round bottom flask under Argon, dissolve 2-methylthiophene (1.0 eq) in anhydrous Dichloromethane (DCM).
- Catalyst Addition: Cool to 0°C. Add anhydrous Aluminum Chloride ( ) (1.1 eq) portion-wise.
- Acylation: Add 5-methylthiophene-2-carbonyl chloride (1.0 eq) dropwise over 30 minutes. The mixture will darken.[1][2]

© 2026 BenchChem. All rights reserved.

- Reaction: Allow to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 9:1).[1][2]
- Workup: Pour the reaction mixture slowly into crushed ice/HCl to quench the aluminum complex. Extract with DCM (3x).[1][2]
- Purification: Wash organics with brine, dry over

  , and concentrate. Recrystallize from Ethanol/Hexane to yield pale yellow crystals.[1][2]

Analytical Validation (QC)

To ensure the integrity of the synthesized compound for drug development or materials testing, a self-validating analytical workflow is required.[1][2]

Expected Spectroscopic Data

- H NMR (400 MHz,

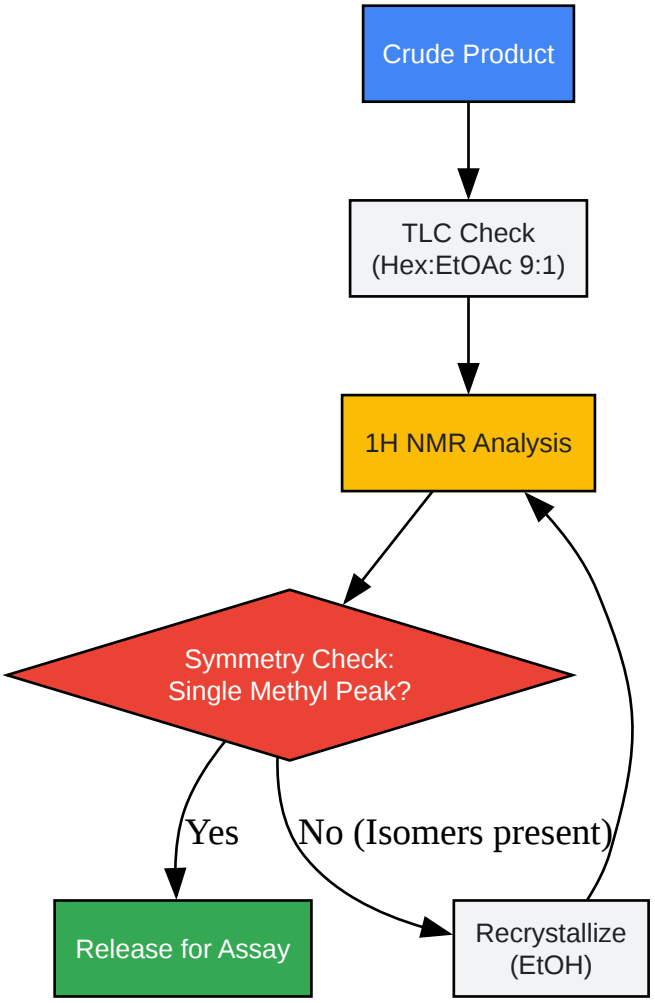
  ):
  - Due to symmetry, the two rings are equivalent.[1][2]
  - ~2.55 ppm (s, 6H,

) – Distinct methyl singlet.[1]
  - ~6.80 ppm (d, 2H, Thiophene H-4) – Doublet due to coupling with H-3.[1]
  - ~7.60 ppm (d, 2H, Thiophene H-3) – Downfield doublet due to proximity to carbonyl.[1][2]
- MS (ESI+):
  - Target

    peak at 223.33 m/z.[1][2]

QC Decision Tree

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Quality Control decision tree ensuring isomeric purity before application.

Strategic Applications

Medicinal Chemistry (Bioisosterism)

The **bis(5-methylthiophen-2-yl)methanone** scaffold is a classic bioisostere for benzophenone.[1][2]

- Lipophilicity: Thiophene is more lipophilic than benzene (

  increase), enhancing Blood-Brain Barrier (BBB) penetration for neurological targets [2].[2]

© 2026 BenchChem. All rights reserved.

- Metabolic Stability: The methyl blocking groups at the C5 position prevent metabolic oxidation at the most reactive sites of the thiophene ring, prolonging half-life (

).[2]

- Target Classes: Used in the design of non-steroidal anti-inflammatory drugs (NSAIDs) and tubulin polymerization inhibitors [3].[1][2]

Materials Science (Organic Electronics)

- Photoinitiators: Diaryl ketones are potent photoinitiators.[1][2] The sulfur heteroatoms induce a bathochromic shift (red-shift) in absorption compared to benzophenone, making this molecule efficient for UV-curing polymers.[1][2]

- OLEDs: Derivatives of this ketone serve as precursors for conducting polymers where the ketone bridge is converted to a

  bond (e.g., via McMurry coupling) to form quinoidal structures utilized in Organic Field-Effect Transistors (OFETs) [4].[2]

References

- Mishra, R., et al. "Medicinal chemistry-based perspectives on thiophene and its derivatives."[1][2] RSC Medicinal Chemistry, 2020.[1][2] Available at: [Link]

- Mohamed, T., et al. "Thiophene: the molecule of diverse medicinal importance."[1][2] ResearchGate, 2018.[1][2] Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1,2-Bis(2-methylbenzo(b)thiophen-3-yl)-3,3,4,4,5,5-hexafluoro-1-cyclopentene | C23H14F6S2 | CID 11408746 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 2-(Benzo(b)thien-2-oyl)benzo(b)thiophene | C17H10OS2 | CID 5330534 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Bis(5-methylthiophen-2-yl)methanone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1284116/docs#technical-guide-bis-5-methylthiophen-2-yl-methanone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.